

Personal protective equipment for handling (S)-(+)-Ketoprofen-13C,d3

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Compound of Interest

Compound Name: (S)-(+)-Ketoprofen-13C,d3

Cat. No.: B1140596

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Essential Safety and Handling Guide for (S)-(+)-Ketoprofen-13C,d3

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **(S)-(+)-Ketoprofen-13C,d3**, a potent active pharmaceutical ingredient. Adherence to these procedures is critical to minimize exposure risk and ensure a safe laboratory environment.

(S)-(+)-Ketoprofen and its isotopically labeled forms are toxic if swallowed, cause skin and serious eye irritation, and may cause an allergic skin reaction^{[1][2][3][4]}. It is crucial to handle this compound with the care required for hazardous materials.

Personal Protective Equipment (PPE)

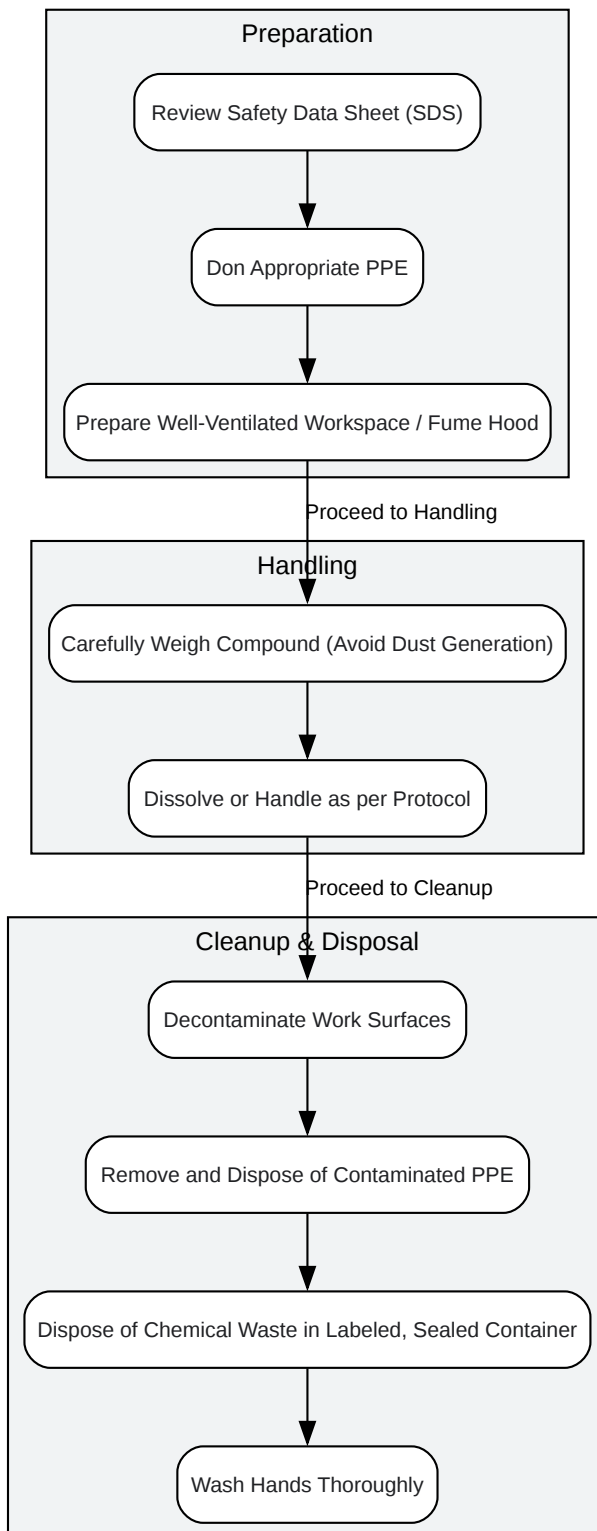
Appropriate personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **(S)-(+)-Ketoprofen-13C,d3**, based on safety data sheet recommendations.

| PPE Category | Specification |
|------------------------|--|
| Eye Protection | Safety goggles or safety glasses with side-shields meeting EN 166 standards or equivalent[5][6]. |
| Skin Protection | Chemical-resistant gloves (e.g., rubber or synthetic, compliant with EN 374) and appropriate protective clothing to prevent skin exposure[5][7]. A chemical-resistant apron is also recommended[6]. |
| Respiratory Protection | A dust mask with a filter (e.g., FFP2, EN 149) or a respirator should be used, especially when handling the powder form to avoid inhalation of dust[5][6]. Work should be conducted in a well-ventilated area or under a chemical fume hood[7][8]. |

Operational Plan: Step-by-Step Handling Procedure

Following a standardized operational workflow is essential for minimizing risks during the handling of **(S)-(+)-Ketoprofen-13C,d3**.

Workflow for Handling (S)-(+)-Ketoprofen-13C,d3



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Caption: Workflow for the safe handling of **(S)-(+)-Ketoprofen-13C,d3**.

Disposal Plan

Proper disposal of **(S)-(+)-Ketoprofen-13C,d3** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **(S)-(+)-Ketoprofen-13C,d3** should be treated as hazardous waste.
- Containerization: All waste material, including unused product and contaminated disposables (e.g., gloves, wipes), must be collected in a suitable, closed, and clearly labeled container[1][8]. Do not mix with other waste streams.
- Disposal Route: Dispose of the waste through an approved waste disposal plant, adhering to all local, regional, and national regulations[1]. Uncleaned containers should be handled in the same manner as the product itself.

Emergency Procedures

In the event of an accidental exposure, immediate action is necessary.

| Exposure Route | First-Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen or assisted ventilation. Seek immediate medical attention[1][5]. |
| Skin Contact | Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice[4][5]. |
| Eye Contact | Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist[1][5]. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately[1][5][7]. |
| Spillage | Evacuate the area. Avoid dust formation. Wear appropriate PPE. Collect the spilled material using mechanical means and place it in a suitable container for disposal. Clean the spill area thoroughly[5][7]. |

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